

Application Note:

Bis(diphenylphosphinothioyl)amine Metal Extraction Protocols

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Compound of Interest

Compound Name:	Bis(diphenylphosphinothioyl)amine
CAS No.:	7242-14-0
Cat. No.:	B14170578

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Executive Summary & Chemical Logic

Bis(diphenylphosphinothioyl)amine (CAS: 4129-35-5), often abbreviated as H(SSP) or H(L), is a sulfur-based organophosphorus chelator. Unlike traditional oxygen-donor extractants (e.g., TBP, TOPO) that rely on electrostatic interactions, H(SSP) operates via covalency-driven selectivity.

The core chemical logic rests on Pearson's HSAB (Hard and Soft Acids and Bases) Theory:

- The Ligand: The sulfur donor groups act as "soft" Lewis bases. The central amine proton () allows for cation exchange, making the extraction pH-dependent.
- The Target: Soft metal cations (Ag^+ , Hg^{2+} , Pd^{2+}) and "softer" f-elements (Minor Actinides like Am^{3+}) form strong covalent bonds with the sulfur donors.

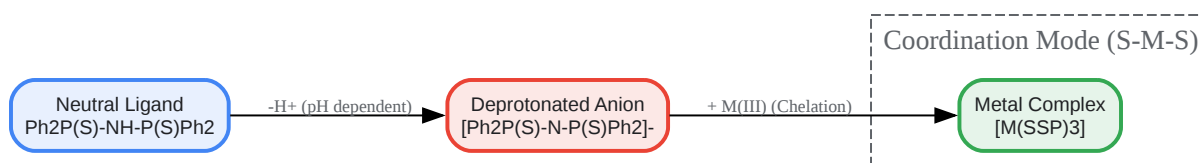
- The Exclusion: Hard cations (Ln^{3+} , Al^{3+} , alkali metals) prefer oxygen donors and are rejected.

Primary Applications:

- Nuclear Reprocessing: Separation of trivalent Actinides (Am, Cm) from Lanthanides (Eu, Nd) —the "Sanex" (Selective ActiNide EXtraction) principle.
- Pharma/Catalysis: Scavenging residual Palladium (Pd) from API synthesis streams.
- Hydrometallurgy: Recovery of Silver (Ag) and Mercury (Hg) from waste.

Chemical Structure & Mechanism

The ligand exists in a tautomeric equilibrium, but in the presence of metal cations, it acts as a monoanionic, bidentate S,S'-donor chelate.



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Figure 1: Deprotonation and chelation mechanism of **Bis(diphenylphosphinothioyl)amine**.

Protocol 1: Synthesis & Purification

Rationale: Commercial availability of the dithio-derivative is often limited compared to the oxide. In-house synthesis ensures high purity, which is critical for accurate

determination.

Reagents:

- Bis(diphenylphosphino)amine (dppa) [Precursor]

- Elemental Sulfur () [Sublimed grade]
- Toluene (Anhydrous)
- Ethanol (for recrystallization)

Workflow:

- Dissolution: Dissolve 10.0 g (26 mmol) of dppa in 100 mL of dry toluene under an inert atmosphere (or Ar). Note: dppa is air-sensitive; the product H(SSP) is air-stable.
- Addition: Add stoichiometric excess of elemental sulfur (1.8 g, ~56 mmol S atoms).
- Reflux: Heat to reflux (110°C) for 6 hours. The solution will turn clear as sulfur is consumed.
- Isolation: Cool to room temperature. The product often precipitates directly. If not, reduce volume by 50% via rotary evaporation and add cold ethanol.
- Purification: Recrystallize from hot toluene/ethanol (1:1).
- Validation: Check

NMR.

- Precursor (dppa): ~40-60 ppm (broad).
- Product H(SSP): ~55-60 ppm (sharp singlet). Absence of oxide peak (~25-30 ppm) is critical.

Protocol 2: Actinide/Lanthanide Separation (Am/Eu)

Rationale: This protocol simulates the partitioning of Minor Actinides from High-Level Waste (HLW). The goal is to achieve a Separation Factor (

) > 10.

Solvent System Preparation

Component	Role	Concentration	Notes
H(SSP)	Extractant	0.01 – 0.1 M	Higher conc. increases D values but costs more.
Toluene or Xylene	Diluent	Balance	Aromatic diluents stabilize the aromatic ligand rings.
TBP (Optional)	Modifier	0.1 M	Prevents "Third Phase" formation at high metal loading.

Extraction Workflow

Step 1: Pre-equilibration Contact the organic phase with fresh 0.01 M

(1:1 ratio) for 10 minutes to saturate the solvent with acid/water. Discard the aqueous wash.

Step 2: Extraction Contact

- Aqueous Feed:

and

tracers in 0.01 M

+ 1.0 M

(to maintain constant ionic strength).

- Organic Phase: Pre-equilibrated H(SSP) solution.
- Ratio (A:O): 1:1 (e.g., 2 mL each).
- Mixing: Vortex vigorously for 30 minutes at 25°C. Note: S-donor kinetics can be slower than O-donors; equilibrium time is crucial.

Step 3: Phase Separation & Analysis

- Centrifuge at 3000 x g for 5 minutes.
- Sample equal aliquots from both phases.
- Radiometry: Measure Gamma activity (NaI or HPGe detector).

Step 4: Calculation Calculate Distribution Ratio (

) and Separation Factor (

):

Expected Results (Self-Validation)

- pH Effect: As pH increases (acidity decreases),
should increase with a slope of ~3 (indicating release of 3 protons).
- Selectivity: You should observe
. Typical
values for this ligand are 20 – 100, depending on the diluent. If
, check for ligand oxidation (P=O contamination).

Protocol 3: Palladium Scavenging (Pharma Application)

Rationale: Removing Pd catalysts from drug intermediates is a regulatory requirement (< 10 ppm). H(SSP) binds Pd(II) irreversibly under mild conditions.

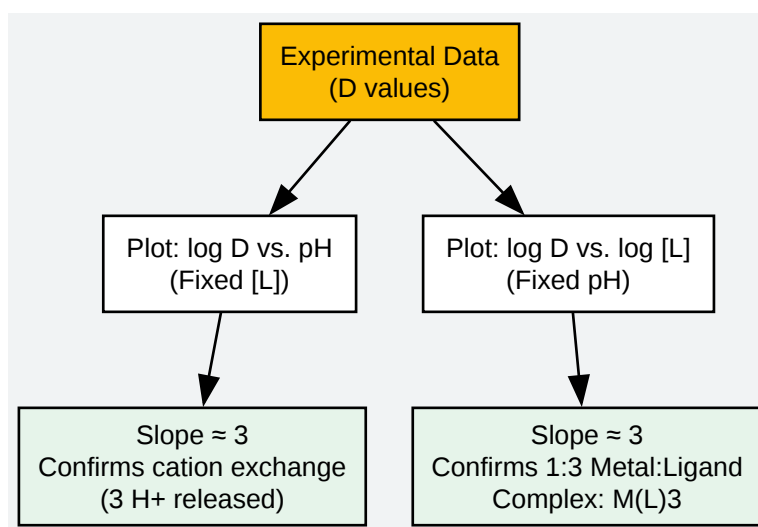
Workflow:

- Feed Stream: Dissolve crude API (containing residual Pd) in DCM or Ethyl Acetate.
- Scavenger Addition: Add solid H(SSP) (1.2 equivalents relative to estimated Pd content) OR use H(SSP)-impregnated silica resin.

- Incubation: Stir at room temperature for 1-2 hours.
- Filtration/Wash:
 - If Liquid-Liquid: Wash organic layer with 0.1 M HCl (removes uncomplexed ligand). Pd remains in organic phase as complex.
 - Note: This is a retention method. If you want to remove Pd from the API, it is better to use the ligand anchored on a solid support (silica), so the Pd-Ligand complex is filtered off, leaving clean API in solution.

Analytical Validation: Slope Analysis

To confirm the extraction mechanism, perform "Slope Analysis" by varying $\log[\text{Ligand}]$ and pH.



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Figure 2: Slope analysis logic for determining stoichiometry of trivalent metal extraction.

Data Summary Table

Parameter	Actinides (Am ³⁺)	Lanthanides (Eu ³⁺)	Soft Metals (Ag ⁺ , Pd ²⁺)
Preferred pH Range	2.0 – 4.0	2.0 – 4.0	0.5 – 5.0 (Very wide)
Extraction Mechanism	Cation Exchange	Cation Exchange	Solvation / Exchange
Stoichiometry			(Ag), (Pd)
Log K _{ex} (Approx)	-3.5	-5.2	> 2.0 (Very High)
Separation Factor	Reference (Am/Eu)	1.0	

References

- Bhattacharyya, A. et al. (2011). Separation of Americium(III) and Europium(III) with **Bis(diphenylphosphinothioyl)amine**. Solvent Extraction and Ion Exchange.
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- Modolo, G. et al. (2005). Selective extraction of actinides(III) over lanthanides(III) with dithiophosphinic acids. Radiochimica Acta.
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- Cyanex 301 Technical Data. Bis(2,4,4-trimethylpentyl)dithiophosphinic acid industrial analog.
 - (Industrial reference for comparison)

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